

Environmental Fate and Degradation of Pyraoxystrobin: A Technical Guide

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Compound of Interest

Compound Name: Pyraoxystrobin

Cat. No.: B1461943

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An in-depth examination of the chemical and biological breakdown of the fungicide **pyraoxystrobin** in terrestrial and aquatic environments, providing key data and experimental methodologies for researchers and environmental scientists.

Pyraoxystrobin is a broad-spectrum strobilurin fungicide utilized for the control of various plant pathogens. Understanding its environmental fate, including its persistence, mobility, and degradation pathways in soil and water, is critical for assessing its ecological impact. This technical guide synthesizes available data on the degradation kinetics, metabolites, and influencing factors of **pyraoxystrobin**, and provides an overview of the experimental protocols used in its environmental assessment.

Data Presentation: Degradation Kinetics of Pyraoxystrobin

The environmental persistence of **pyraoxystrobin** is dictated by a combination of biotic and abiotic degradation processes. The following tables summarize the degradation half-life (DT50) of **pyraoxystrobin** in soil and water under various conditions.

Soil Type	Temperature (°C)	Moisture (% MWC)	Aerobic/Anaerobic	DT50 (days)	DT90 (days)	Reference
Bruch West	20	40	Aerobic	12	143	[1]
Bruch West	20	40	Aerobic	14	152	[1]
Lufa 2.2	20	40	Aerobic	12 - 101	-	[1]
-	-	-	Anaerobic	3.0 - 3.1	-	
Hawaiian Soils	-	-	Aerobic (Microbial Community)	< 5	-	[2]

Table 1: Aerobic and Anaerobic Degradation of **Pyraoxystrobin** in Soil. MWC denotes Maximum Water-Holding Capacity. The degradation rate is influenced by soil type, temperature, and moisture content. Higher moisture content generally accelerates degradation[1]. Under anaerobic conditions, degradation is significantly faster.

Condition	Medium	pH	Light Condition	Half-life (t _{1/2})	Reference
Hydrolysis	Buffer Solution	5.0	Dark	Stable (23.1–115.5 days)	[3]
Hydrolysis	Buffer Solution	7.0	Dark	23.1–115.5 days	[3]
Hydrolysis	Buffer Solution	9.0	Dark	23.1–115.5 days	[3]
Photolysis	Buffer Solution	5.0	UV Light	2.42 hours	[3]
Photolysis	Buffer Solution	7.0	UV Light	1.47 hours	[3]
Photolysis	Buffer Solution	9.0	UV Light	1.32 hours	[3]
Photolysis	Buffer Solution	5.0	Sunlight	11.2 hours	[3]
Photolysis	Buffer Solution	7.0	Sunlight	3.29 hours	[3]
Photolysis	Buffer Solution	9.0	Sunlight	3.69 hours	[3]
Photolysis	Paddy Water	-	UV Light	< 12 hours	[3]
Photolysis	Paddy Water	-	Sunlight	< 12 hours	[3]
Aquatic Metabolism	-	-	Aerobic	7.4 - 25 days	
Aquatic Metabolism	-	-	Anaerobic	3.3 - 8.5 days	

Table 2: Hydrolysis and Photolysis of **Pyraoxystrobin** in Water. **Pyraoxystrobin** is relatively stable to hydrolysis but undergoes rapid photolysis in water, especially under UV light[3].

Major Degradation Products

Several metabolites of **pyraoxystrobin** have been identified in soil and water. The primary degradation pathways involve hydrolysis of the carbamate group and cleavage of the ether linkage.

Metabolite Code	Chemical Name	Environment
500M07	methyl N-(2-{{1-(4-chlorophenyl)-1H-pyrazol-3-yl}oxymethyl}phenyl) carbamate	Soil, Plants
BF 500-6	Not specified	Soil
BF 500-7	Not specified	Soil
500M78	Not specified	Water (Photodegradation)
BF 500-13	Not specified	Water (Photodegradation)
500M58	Not specified	Water (Photodegradation)
BF 500-14	Not specified	Water (Photodegradation)
BF 500-11	Not specified	Water (Photodegradation)
1-(4-chlorophenyl)-1H-pyrazol-3-ol	1-(4-chlorophenyl)-1H-pyrazol-3-ol	Soil (Biodegradation)

Table 3: Major Degradation Products of **Pyraoxystrobin**. The formation of these metabolites is dependent on the environmental conditions.

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of the environmental fate of pesticides. Below are outlines of key experimental protocols.

Soil Degradation Studies (Aerobic and Anaerobic)

This protocol is based on OECD Guideline 307 and is designed to determine the rate of aerobic and anaerobic degradation of a test substance in soil.

- Soil Selection and Preparation:
 - Select at least three different soil types with varying textures, organic carbon content, and pH.
 - Air-dry the soil and sieve it to a particle size of <2 mm.
 - Adjust the moisture content to 40-60% of the maximum water-holding capacity (MWC) for aerobic studies. For anaerobic studies, flood the soil with water to create an anaerobic environment.
- Test Substance Application:
 - Use radiolabeled (e.g., ^{14}C) **pyraoxystrobin** to facilitate tracking of the parent compound and its metabolites.
 - Apply the test substance to the soil samples at a concentration relevant to the recommended field application rate.
- Incubation:
 - Incubate the soil samples in the dark at a constant temperature, typically $20 \pm 2^\circ\text{C}$.
 - For aerobic studies, ensure adequate aeration by passing humidified air over the samples. For anaerobic studies, maintain a nitrogen atmosphere.
 - Include sterile control samples to differentiate between biotic and abiotic degradation.
- Sampling and Analysis:
 - Collect soil samples at predetermined intervals.
 - Extract the samples using an appropriate organic solvent (e.g., acetonitrile, methanol).

- Analyze the extracts using High-Performance Liquid Chromatography (HPLC) coupled with a radioactivity detector and/or Mass Spectrometry (MS) to quantify the parent compound and identify major metabolites.
- Determine the amount of non-extractable residues and mineralized $^{14}\text{CO}_2$.

Photodegradation in Water

This protocol, based on OECD Guideline 316, evaluates the photolytic degradation of a substance in an aqueous environment.

- Solution Preparation:
 - Prepare a sterile, buffered aqueous solution (pH 5, 7, and 9) of **pyraoxystrobin**.
 - Use purified water (e.g., Milli-Q) to minimize indirect photolysis.
 - The concentration of the test substance should be low enough to ensure it remains in solution.
- Irradiation:
 - Use a light source that simulates natural sunlight (e.g., a xenon arc lamp with appropriate filters to cut off wavelengths below 290 nm).
 - Maintain a constant temperature (e.g., $25 \pm 2^\circ\text{C}$) in the reaction vessels.
 - Include dark control samples to measure hydrolysis.
- Sampling and Analysis:
 - Collect samples from the irradiated and dark control solutions at various time points.
 - Analyze the samples directly by HPLC with a UV or MS detector to determine the concentration of **pyraoxystrobin**.
 - Identify major photoproducts using techniques like LC-MS/MS.

Soil Column Leaching Studies

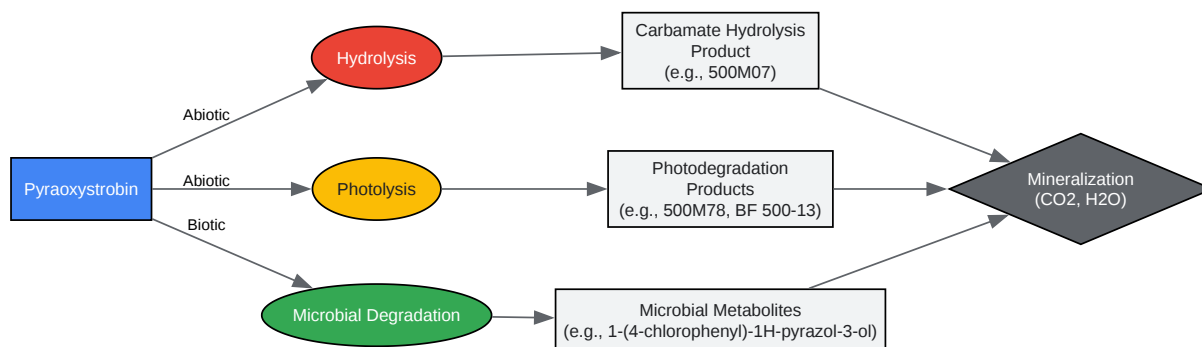
Following OECD Guideline 312, this study assesses the mobility of a pesticide and its degradation products in soil.

- Column Preparation:
 - Pack glass columns (e.g., 30 cm long) with the selected soil, sieved to <2 mm.
 - Saturate the soil columns with a solution of 0.01 M CaCl₂.
- Application and Leaching:
 - Apply radiolabeled **pyraoxystrobin** to the top of the soil columns.
 - Simulate rainfall by applying a 0.01 M CaCl₂ solution at a constant rate over a period of, for example, 48 hours.
 - Collect the leachate from the bottom of the columns.
- Analysis:
 - Analyze the leachate for the parent compound and its metabolites using LSC and HPLC.
 - After the leaching period, section the soil columns into segments (e.g., every 5 cm).
 - Extract each soil segment and analyze for the distribution of radioactivity to determine the extent of leaching.

Signaling Pathways and Experimental Workflows

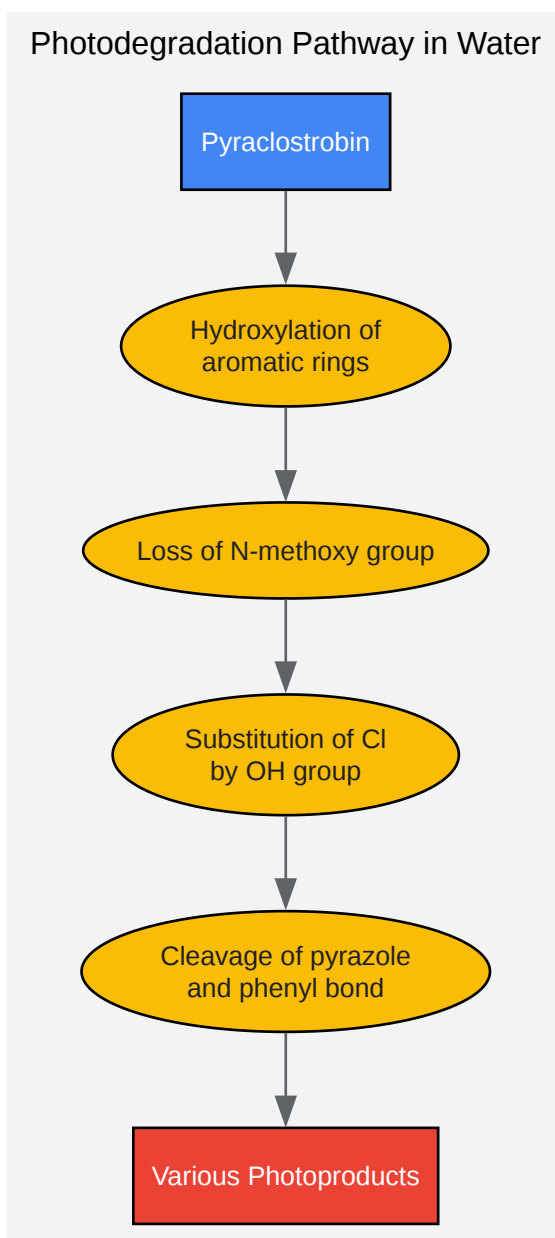
Degradation Pathways

The degradation of **pyraoxystrobin** proceeds through several key reactions, including hydrolysis, photolysis, and microbial metabolism. The following diagrams illustrate the proposed degradation pathways.



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Caption: Overview of **Pyraoxystrobin** Degradation Pathways.

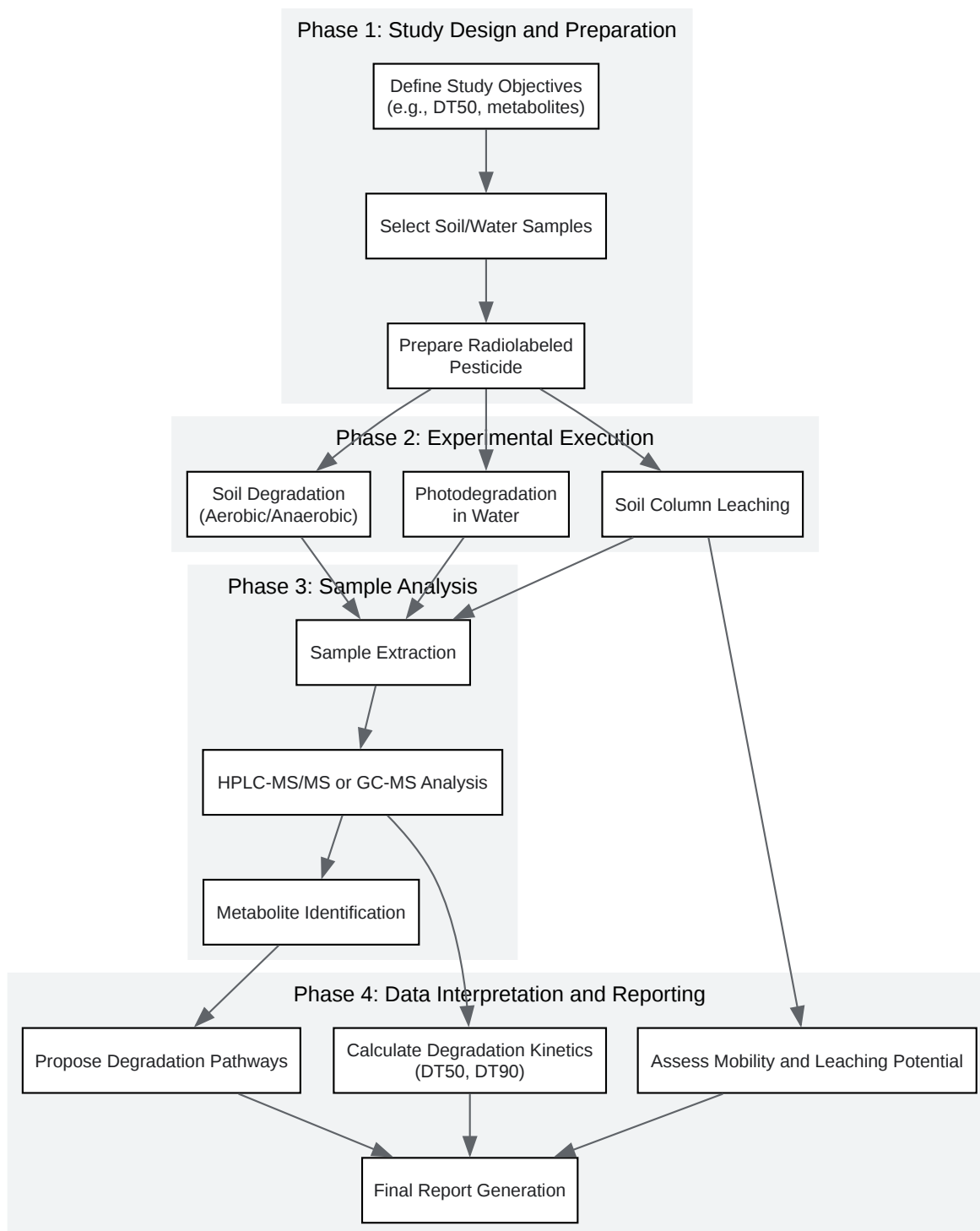


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Caption: Proposed Photodegradation Pathway of **Pyraoxystrobin**.

Experimental Workflow

The following diagram illustrates a typical workflow for a comprehensive environmental fate study of **pyraoxystrobin**.



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Caption: Workflow for Environmental Fate Assessment.

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